

Standard Operating Procedure for Handling and Storing Mestranol-d2

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Compound of Interest

Compound Name: Mestranol-d2

Cat. No.: B12415937

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and analysis of **Mestranol-d2**. Adherence to these guidelines is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Compound Information

Compound Name	Mestranol-d2
Synonyms	3-methoxy-19-norpregna-1,3,5(10)-trien-20-yn-17 α -ol-d2, Ethynyl Estradiol 3-methyl ether-d2
Chemical Formula	C ₂₁ H ₂₄ D ₂ O ₂
Molecular Weight	312.46 g/mol
CAS Number	Not available for deuterated form. (Mestranol: 72-33-3)
Appearance	White to off-white solid
Intended Use	For research use only. Commonly used as an internal standard in quantitative analysis by NMR, GC-MS, or LC-MS. [1]

Safety and Handling Precautions

Mestranol is a synthetic estrogen and should be handled with care. The deuterated form, **Mestranol-d2**, is expected to have a similar toxicological profile.

Hazard Identification:

- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Irritation: Causes skin and serious eye irritation.[2]
- Carcinogenicity: Suspected of causing cancer.[2]
- Reproductive Toxicity: May damage fertility or the unborn child. May cause harm to breast-fed children.[2]

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.
Skin Protection	Wear impervious clothing and chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage and Stability

Mestranol is sensitive to light, heat, and air.[3] Proper storage is critical to maintain its stability and purity.

Storage Conditions:

Storage Temperature	Storage Period (Stock Solution)	Notes
-80°C	Up to 6 months[1][4]	Recommended for long-term storage.
-20°C	Up to 1 month[1][4]	Suitable for short-term storage.
Below 25°C	Not specified for stock solutions	Solid form should be stored in a dry place away from direct sunlight.[5]

Handling of Light and Air-Sensitive Compound:

- Containers: Store in amber or opaque vials to protect from light.[4][6]
- Inert Atmosphere: For long-term storage of the solid, consider storing under an inert gas (e.g., argon or nitrogen) in a tightly sealed container or within a glovebox.[5][6]
- Minimize Exposure: When handling, minimize exposure to light and air. Work in a dimly lit area or use aluminum foil to cover containers.[4][7]

Experimental Protocols

Preparation of Stock Solutions

- Allow the vial of **Mestranol-d2** to equilibrate to room temperature before opening to prevent condensation.
- Weigh the required amount of **Mestranol-d2** in a chemical fume hood.
- Dissolve the compound in an appropriate solvent (e.g., DMSO, Methanol).
- Vortex the solution until the compound is completely dissolved.

- Store the stock solution at the recommended temperature in a tightly sealed, light-protected vial.

Protocol for Quantitative Analysis by LC-MS/MS

Mestranol-d2 is an ideal internal standard for the quantification of Mestranol or other related estrogens in biological matrices.

Sample Preparation (Liquid-Liquid Extraction):

- Thaw biological samples (e.g., serum, plasma) at room temperature.
- Aliquot 500 µL of the sample into a clean glass tube.
- Spike the sample with an appropriate volume of **Mestranol-d2** internal standard working solution.
- Add 3 mL of methyl tert-butyl ether (MTBE) to the sample.
- Vortex vigorously for 2 minutes.
- Centrifuge at 3000 rpm for 5 minutes to achieve phase separation.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40-50°C.
- Reconstitute the dried extract in an appropriate volume of the mobile phase.

LC-MS/MS Conditions (General Guidance):

Parameter	Condition
LC Column	C18 or other suitable reversed-phase column.
Mobile Phase	A gradient of water and an organic solvent (e.g., acetonitrile or methanol) with a suitable modifier (e.g., formic acid).
Flow Rate	Dependent on column dimensions.
Injection Volume	5-10 μ L.
Mass Spectrometer	Triple quadrupole mass spectrometer.
Ionization Mode	Electrospray Ionization (ESI) in positive or negative mode (to be optimized).
Detection Mode	Multiple Reaction Monitoring (MRM).

Note: Specific MRM transitions for **Mestranol-d2** and the analyte of interest must be optimized.

Disposal

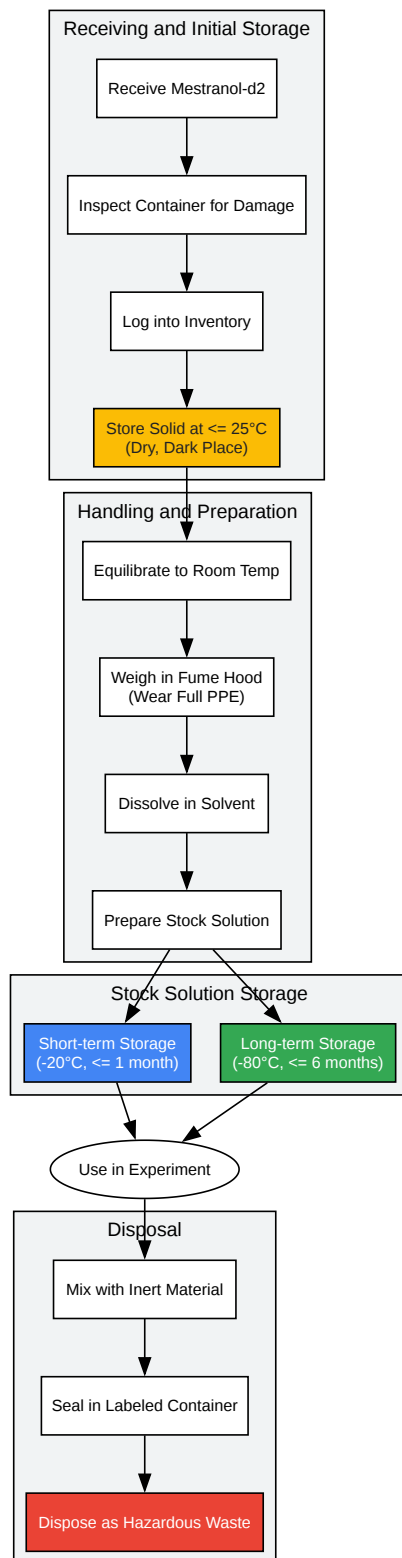
Dispose of **Mestranol-d2** and any contaminated materials in accordance with institutional and local regulations for hazardous chemical waste.

General Disposal Procedure for Unused Compound:

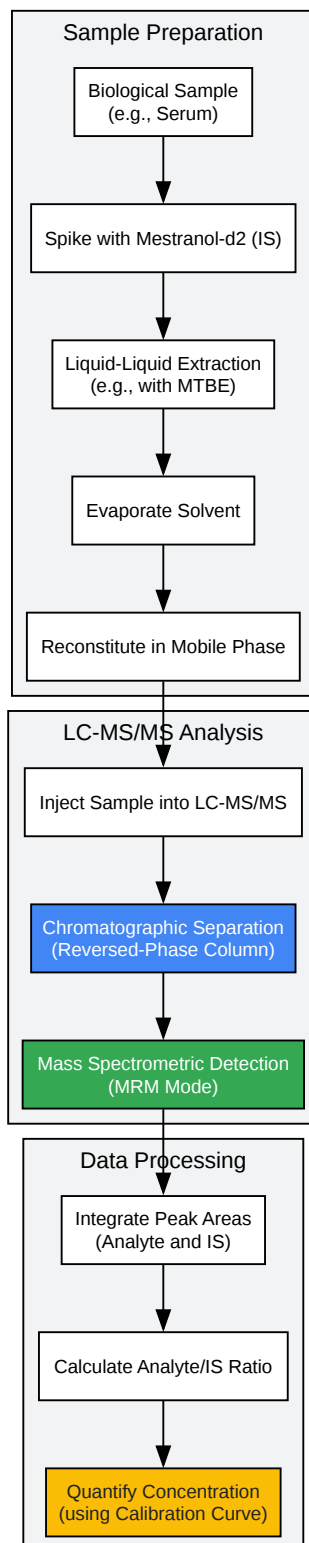
- Remove the compound from its original container.
- Mix with an undesirable, non-reactive material such as used coffee grounds, dirt, or cat litter.
[8][9]
- Place the mixture in a sealed container (e.g., a sealable plastic bag) to prevent leakage.[8][9]
- Dispose of the sealed container in the designated hazardous waste stream.
- Scratch out all personal and chemical information from the empty original container before discarding it.[8]

Diagrams

Workflow for Handling and Storing Mestranol-d2



Quantitative Analysis Workflow using Mestranol-d2 as Internal Standard

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